

Application Notes and Protocols for But-2-ynedinitrile in Diels-Alder Reactions

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Compound of Interest

Compound Name: *but-2-ynedinitrile*

Cat. No.: *B094463*

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Introduction

But-2-ynedinitrile, also known as dicyanoacetylene, is a highly reactive and versatile dienophile for Diels-Alder reactions. Its potent reactivity is attributed to the two electron-withdrawing nitrile groups, which significantly lower the energy of the LUMO (Lowest Unoccupied Molecular Orbital) of the alkyne. This electronic feature makes it an exceptional reaction partner for a wide range of dienes, including those that are typically unreactive towards less activated dienophiles. The resulting Diels-Alder adducts, featuring a dicarbonitrile moiety on a cyclohexene or bicyclic scaffold, are valuable intermediates in organic synthesis, material science, and medicinal chemistry. The nitrile groups can be further transformed into various functionalities, such as carboxylic acids, amines, and amides, opening avenues for the synthesis of complex molecules, including novel drug candidates.

Data Presentation: Diels-Alder Reactions of But-2-ynedinitrile

The following table summarizes the available quantitative data for the Diels-Alder reaction of **but-2-ynedinitrile** with various dienes.

| Diene | Adduct Name | Reaction Conditions | Yield (%) | Reference |
|-------------------------------------|--|---------------------|---------------|-----------|
| Thiophene | 2,3-Dicyanobicyclo[2.2.1]hepta-2,5-diene-7-thia-adduct | 120 °C, 48 hours | 8 | [1] |
| Cyclopentadiene | Bicyclo[2.2.1]hepta-2,5-diene-2,3-dicarbonitrile | Not specified | Not specified | |
| Durene (1,2,4,5-tetramethylbenzene) | Substituted bicyclocotatriene | Not specified | Not specified | |

Note: Detailed experimental protocols and yields for the reactions with cyclopentadiene and durene are not readily available in the searched literature, highlighting a potential area for further research and publication.

Experimental Protocols

General Experimental Workflow for Diels-Alder Reactions

The following diagram illustrates a general workflow for conducting a Diels-Alder reaction, followed by product purification and characterization.

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References

- 1. web.mnstate.edu [web.mnstate.edu]

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